

Long-term storage conditions for Kaempferol 3-sophoroside 7-rhamnoside.

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Compound of Interest

Compound Name: Kaempferol 3-sophoroside 7-rhamnoside

Cat. No.: B591378

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Technical Support Center: Kaempferol 3-sophoroside 7-rhamnoside

This guide provides detailed information on the long-term storage, handling, and troubleshooting for **Kaempferol 3-sophoroside 7-rhamnoside** to ensure its stability and efficacy in research applications.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for solid **Kaempferol 3-sophoroside 7-rhamnoside**?

As a solid (yellow powder), the compound is most stable when stored at low temperatures.^[1] For long-term storage, -20°C is recommended, which can preserve the compound for up to three years.^[2] Alternatively, storage at 4°C, protected from light, is also an acceptable condition.^[3] Always refer to the certificate of analysis provided by your specific supplier for their recommendation.

Q2: How should I store stock solutions of this compound for long-term use?

Stock solutions should be stored frozen and protected from light.^{[3][4]} Storage at -80°C is optimal and can maintain stability for 6 months to a year.^{[2][3]} If a -80°C freezer is unavailable, storage at -20°C is a viable alternative for a shorter duration of about one month.^[3] It is highly

recommended to aliquot the stock solution into single-use volumes to prevent degradation from repeated freeze-thaw cycles.[3]

Q3: What is the recommended solvent for creating stock solutions?

Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for dissolving **Kaempferol 3-sophoroside 7-rhamnoside**.[1][5] The compound has limited solubility in water due to its hydrophobic portions.[5] Other organic solvents such as ethanol, methanol, and pyridine may also be used.[6]

Q4: My compound is not dissolving completely in the solvent. What should I do?

If you encounter solubility issues, you can gently warm the solution at 37°C and use an ultrasonic bath to aid dissolution.[7] Ensure the solvent is pure and of an appropriate grade for your experimental needs.

Q5: Can I store the stock solution at room temperature?

Storing stock solutions at room temperature is only acceptable for very short-term use.[5] For any extended period, this is not recommended as it can lead to degradation and reduced stability of the compound. For maximum stability, refrigeration or freezing is advised.[5]

Q6: Are there any specific handling precautions I should take?

Yes, standard laboratory safety practices should be followed. Avoid inhalation of the powder and contact with skin and eyes.[4] Use the compound in a well-ventilated area.[4] The compound is incompatible with strong acids, alkalis, and strong oxidizing or reducing agents.[4]

Storage Conditions Summary

The following table summarizes the recommended storage conditions based on supplier data sheets.

Form	Temperature	Duration	Key Considerations
Solid (Powder)	-20°C	Up to 3 years	Ideal for long-term stability.[2]
4°C	Not specified	Protect from light.[3]	
In Solvent (DMSO)	-80°C	6 to 12 months	Protect from light; avoid freeze-thaw.[2]
			[3]
-20°C	Up to 1 month	Protect from light; avoid freeze-thaw.[3]	

Troubleshooting Guide

Issue 1: Inconsistent or Unexpected Experimental Results

- Potential Cause: Compound degradation due to improper storage.
- Solution:
 - Verify your storage conditions (temperature, light exposure) against the recommendations in the table above.
 - If using a stock solution, confirm it was aliquoted to avoid multiple freeze-thaw cycles.
 - Consider preparing a fresh stock solution from solid compound that has been stored correctly.
 - If the problem persists, the solid compound may have degraded. It may be necessary to use a new vial.

Issue 2: Precipitate Observed in Stock Solution After Thawing

- Potential Cause: The compound may have come out of solution at low temperatures.
- Solution:

- Allow the vial to equilibrate to room temperature for at least one hour before use.[6]
- Gently warm the solution to 37°C and vortex or sonicate briefly to redissolve the precipitate.[7]
- Ensure the solution is clear before using it in your experiment.

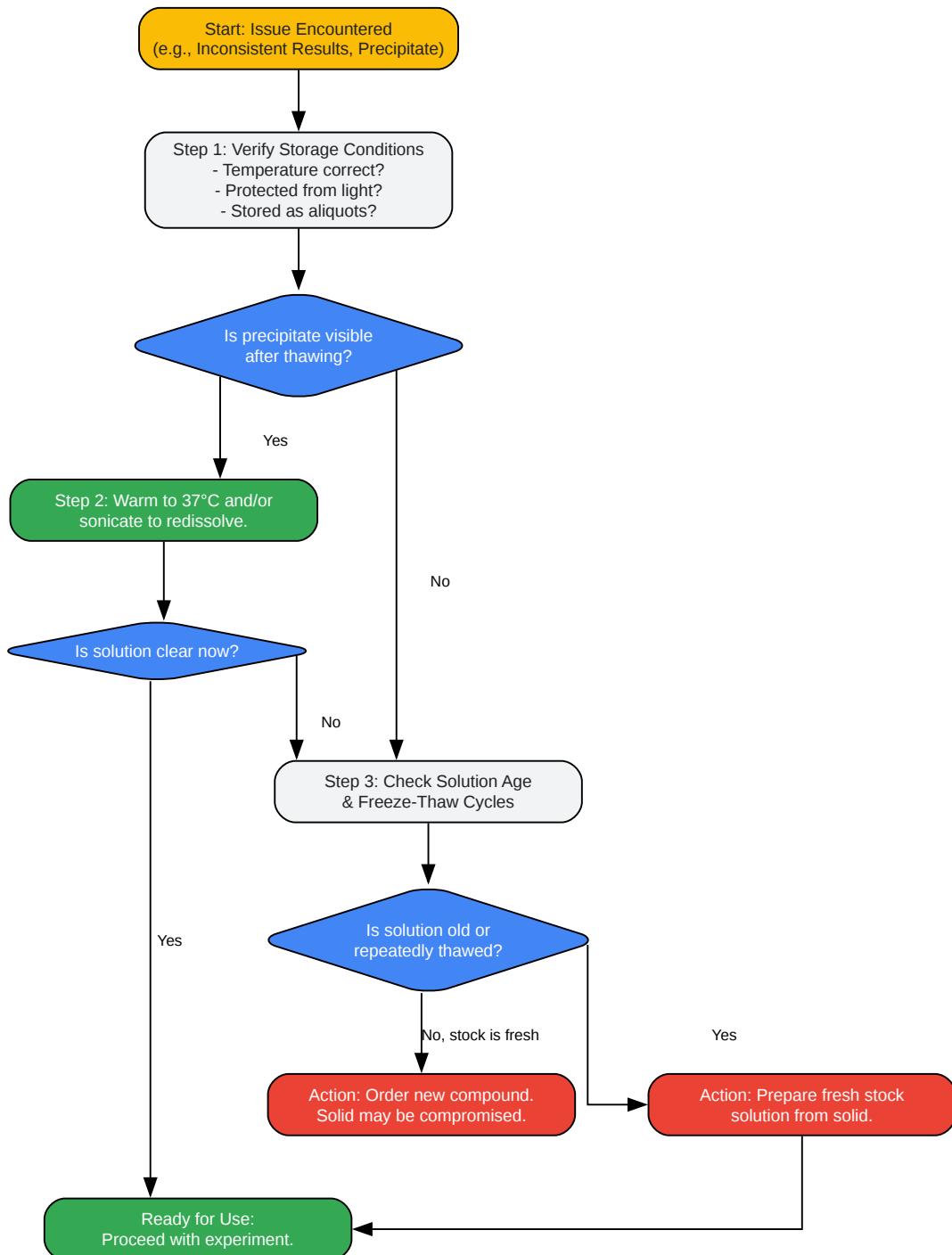
Experimental Protocols

Protocol: Preparation of a 10 mM Stock Solution in DMSO

- Preparation: Before opening, allow the vial of solid **Kaempferol 3-sophoroside 7-rhamnoside** to equilibrate to room temperature.
- Weighing: Accurately weigh the desired amount of the compound (Molecular Weight: 756.66 g/mol) in a sterile microcentrifuge tube.[5]
- Solvent Addition: Add the calculated volume of high-purity DMSO to the tube to achieve a final concentration of 10 mM.
- Dissolution: Vortex the tube thoroughly. If the compound does not fully dissolve, briefly sonicate the tube or warm it at 37°C until the solution is clear.[7]
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots in sterile, light-protected microcentrifuge tubes. This is critical to prevent degradation from repeated freeze-thaw cycles.[3]
- Storage: Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).[2][3] Ensure they are protected from light.[3]

Visual Workflow

The following diagram illustrates a logical workflow for troubleshooting common issues related to the storage and handling of **Kaempferol 3-sophoroside 7-rhamnoside**.

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Caption: Troubleshooting workflow for handling and storage issues.

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